

Personal protective equipment for handling 2-Chloropropionyl chloride-d4

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Compound of Interest

Compound Name: 2-Chloropropionyl chloride-d4

Cat. No.: B12394374

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Essential Safety and Handling Guide for 2-Chloropropionyl chloride-d4

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling reactive chemicals like **2-Chloropropionyl chloride-d4**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risks and ensure compliance with safety standards.

Chemical Identifier:

- Name: **2-Chloropropionyl chloride-d4**
- Synonyms: (±)-2-Chloropropionyl-2,3,3,3-d4 Chloride
- CAS Number: 1219794-98-5[1]

Primary Hazards: **2-Chloropropionyl chloride-d4** is a flammable liquid and vapor that causes severe skin burns and eye damage.[1][2][3] It may also cause respiratory tract irritation and is harmful if swallowed or inhaled.[1][2] The chemical reacts violently with water and is corrosive.[3][4]

Personal Protective Equipment (PPE)

A systematic approach to safety is critical for handling **2-Chloropropionyl chloride-d4**. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles or a full-face shield (minimum 8-inch). Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[4][5]	To protect against splashes and corrosive vapors that can cause severe eye damage.[1][2][6]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber, or Neoprene).[5][7][8] Gloves must be inspected for integrity before use.	To prevent skin contact which can result in severe burns.[1][2][9]
Body Protection	A chemical-resistant lab coat or a complete chemical-protective suit. A PVC apron is also recommended.[5][10]	To protect the body from accidental splashes and contact.[5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for acid gases and organic vapors.[5][10]	To prevent inhalation of corrosive vapors that can damage the respiratory tract. [1][2][8] Required when ventilation is inadequate or exposure limits may be exceeded.[10]

Safety Operating and Disposal Plan

A meticulous, step-by-step protocol is essential for the safe handling of **2-Chloropropionyl chloride-d4**, from preparation through to disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, exclusively within a certified chemical fume hood.[3][5]

- Ensure that a calibrated eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Remove all potential ignition sources, as the material is flammable.[\[1\]](#)[\[2\]](#)[\[4\]](#) Use spark-proof tools and explosion-proof equipment.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed when not in use and store them in a cool, dry, and well-ventilated area away from incompatible materials.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Incompatible materials include water, strong bases, alcohols, amines, and oxidizing agents.[\[2\]](#)[\[3\]](#)[\[5\]](#)

2. Handling Procedure:

- Wear all the requisite PPE as detailed in the table above.
- Ground and bond containers when transferring material to prevent static discharge.[\[2\]](#)[\[3\]](#)[\[11\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#) Do not inhale vapors or mists.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- When not in use, keep containers securely sealed under an inert atmosphere if possible.[\[4\]](#)
- After handling, wash hands and other exposed areas thoroughly with mild soap and water.[\[2\]](#)[\[10\]](#)

3. Spill Response:

- In the event of a spill, evacuate the area immediately.[\[5\]](#)
- For minor spills, absorb with an inert, non-combustible material such as sand, earth, or vermiculite.[\[1\]](#)[\[2\]](#)
- Collect the absorbed material into a suitable, labeled, and closed container for disposal.[\[1\]](#)[\[2\]](#)
- Do not allow the spilled chemical to enter drains or waterways.[\[1\]](#)[\[10\]](#)

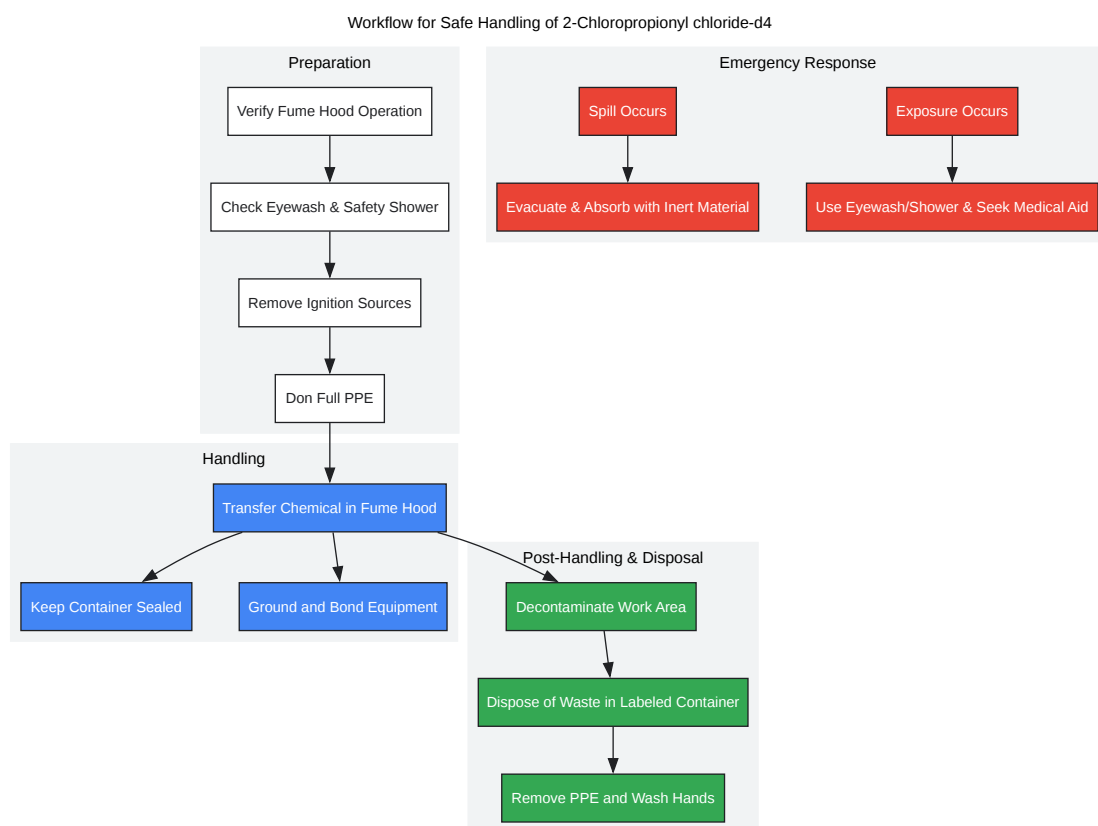
4. Disposal Plan:

- Dispose of waste material as hazardous waste in accordance with all applicable federal, state, and local regulations.[2]
- Contaminated materials, including empty containers which may retain product residue, must be treated as hazardous.[2]
- Do not dispose of the chemical down the drain.[1][10]

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
Skin Contact	Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][2]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][2] Inhalation may be fatal as a result of spasm, inflammation, and edema of the larynx and bronchi, chemical pneumonitis, and pulmonary edema.[2]
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.[1][2] Seek immediate medical attention.[1][2]

Experimental Workflow



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